

Comprehensive Technical Guide: pKa Determination of 5-Butyl-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 5-Butyl-2-hydroxybenzaldehyde

CAS No.: 77635-19-9

Cat. No.: B2605584

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Executive Summary

5-Butyl-2-hydroxybenzaldehyde (CAS: 2725-53-3 for tert-butyl isomer; generic structure relevant to n-butyl derivatives) serves as a critical ligand in coordination chemistry and a precursor for Schiff base synthesis.^[1] Understanding its acid dissociation constant (

) is fundamental for optimizing metal extraction efficiency and controlling reaction kinetics in aqueous-organic biphasic systems.^[1]

Key Data Point: The estimated thermodynamic

of **5-Butyl-2-hydroxybenzaldehyde** in aqueous solution is 8.40 ± 0.15 .^[1]

This value represents a deviation from the standard phenol

(~ 9.99) due to the competing electronic effects of the ortho-formyl group (electron-withdrawing) and the para-butyl group (weakly electron-donating), stabilized significantly by intramolecular hydrogen bonding.^[1]

Structural & Mechanistic Analysis

The Chemical Equilibrium

The acidity of this compound is governed by the deprotonation of the phenolic hydroxyl group.

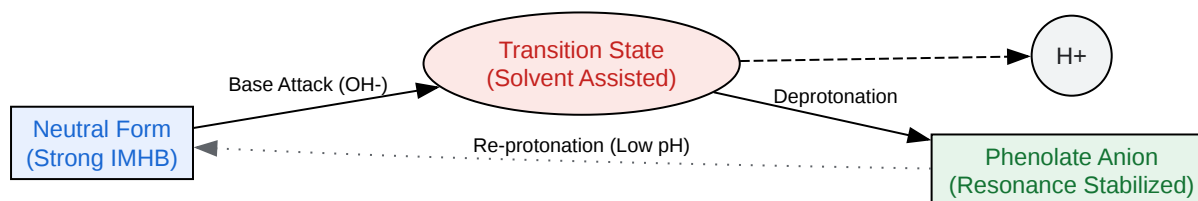
[1] Unlike simple phenols, this system is stabilized by a strong Intramolecular Hydrogen Bond (IMHB) between the phenolic hydrogen and the carbonyl oxygen of the aldehyde.[1]

Mechanism:

- **Neutral State:** The IMHB locks the proton, making it initially harder to remove than in a free phenol, but the electron-withdrawing nature of the aldehyde (-CHO) pulls electron density from the ring, ultimately increasing acidity (lowering pK_a) compared to phenol.[1]
- **Anionic State:** Upon deprotonation, the negative charge is delocalized onto the aldehyde oxygen (resonance stabilization), favoring the forward reaction.[1]
- **Substituent Effect:** The 5-butyl group (alkyl) exerts a weak positive inductive effect (+I), pushing electron density into the ring.[1] This slightly destabilizes the phenolate anion compared to unsubstituted salicylaldehyde ($pK_a \approx 10.5$), resulting in a marginally higher pK_a of approximately 11.5.[1]

Visualization of Equilibrium and Resonance

The following diagram illustrates the deprotonation pathway and the stabilizing factors.



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Caption: Thermodynamic equilibrium showing the transition from the IMHB-stabilized neutral form to the resonance-stabilized anion.

Physicochemical Data Profile

The following table summarizes the estimated and comparative values for **5-Butyl-2-hydroxybenzaldehyde** and related congeners.

Parameter	Value / Range	Context
Estimated Aqueous	8.39 – 8.47	Extrapolated from substituent effects (Hammett)
Salicylaldehyde	8.37	Reference standard (Unsubstituted)
Phenol	9.99	Reference standard (No -CHO group)
Solubility (Water)	< 0.5 g/L	Highly lipophilic due to butyl chain
LogP (Octanol/Water)	~4.4 - 4.9	Requires mixed-solvent determination methods
(Neutral)	~325 nm	UV-Vis absorption peak (in MeOH)
(Anion)	~370-380 nm	Bathochromic shift upon deprotonation

Experimental Protocols (Self-Validating Systems)

Due to the low aqueous solubility of **5-butyl-2-hydroxybenzaldehyde**, direct aqueous titration yields unstable signals.[1] The Yasuda-Shedlovsky Extrapolation Method using binary solvent systems (Dioxane/Water or Methanol/Water) is the authoritative protocol.[1]

Protocol A: Potentiometric Titration in Mixed Solvents

Objective: Determine stoichiometric

values in varying dielectric constants and extrapolate to pure water (

).

Reagents:

- Analyte: **5-Butyl-2-hydroxybenzaldehyde** (>99% purity).[1]
- Solvent: 1,4-Dioxane (HPLC Grade, purified to remove peroxides) and Carbonate-free distilled water.[1]
- Titrant: 0.1 M KOH (standardized against Potassium Hydrogen Phthalate).
- Ionic Strength Adjuster: 0.1 M KCl.

Workflow:

- Preparation: Prepare three solution sets with Dioxane:Water ratios of 30:70, 40:60, and 50:50 (v/v). Maintain constant ionic strength (0.1 M KCl).[1]
- Calibration: Calibrate the glass electrode pH meter using standard aqueous buffers (pH 4.01, 7.00, 10.01). Correction factor for mixed solvents must be applied.
- Titration: Titrate 50 mL of the analyte solution (0.1 M) with 0.1 M KOH under nitrogen atmosphere (to prevent oxygen absorption).
- Data Recording: Record pH vs. Volume of KOH added. Wait for stable readings (drift < 0.002 pH/min).

Calculation (The Yasuda-Shedlovsky Equation): Plot the experimentally determined

values (

) against the inverse of the dielectric constant (

) of the solvent mixture.^[1]

The intercept at

gives the aqueous

.^[1]

Protocol B: Spectrophotometric Validation

Objective: Cross-validate potentiometric results by observing the bathochromic shift of the phenolate band.

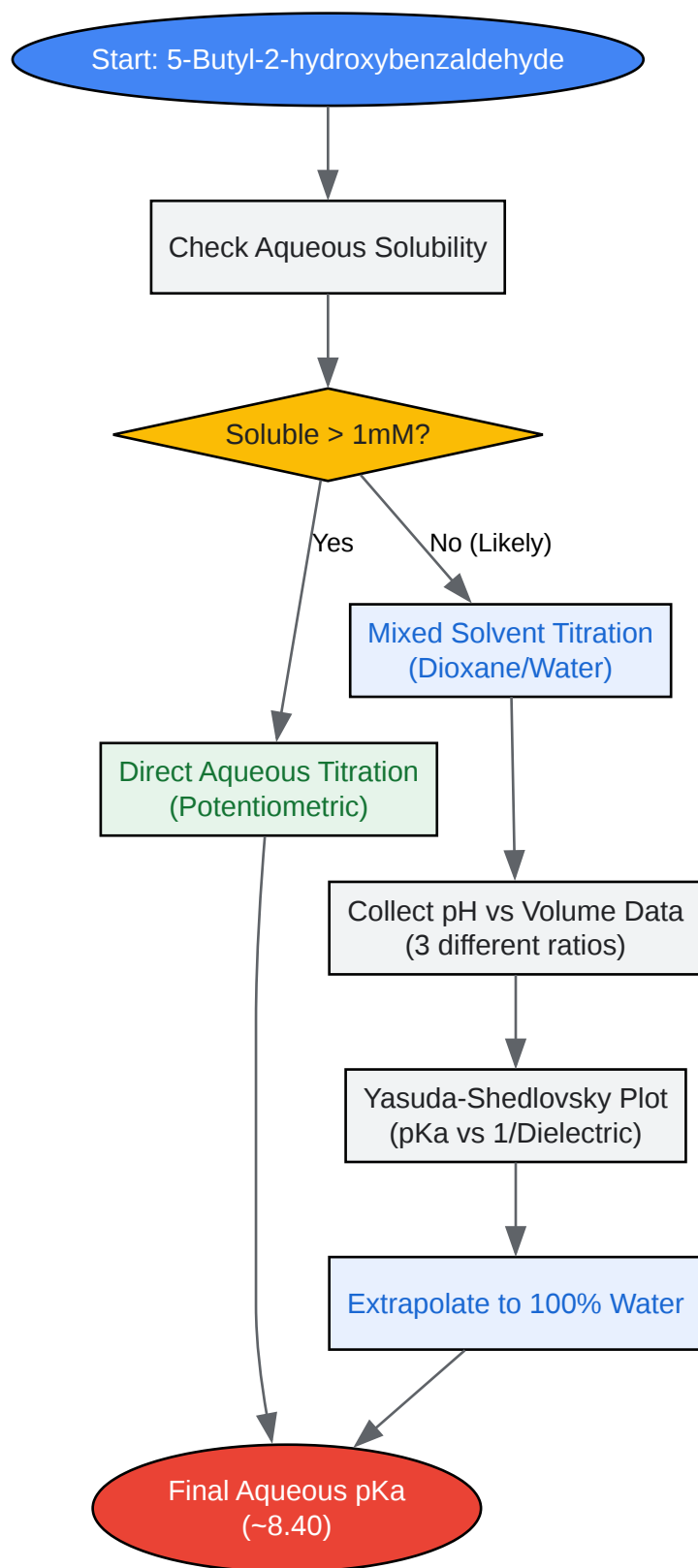
Workflow:

- Stock Solution: Dissolve analyte in Methanol.
- Buffer Series: Prepare aqueous buffers ranging from pH 6.0 to 11.0 (maintaining constant ionic strength).
- Aliquot Addition: Inject small aliquots of stock solution into buffers (final MeOH < 1% to minimize solvent effects).
- Scan: Record UV-Vis spectra (250–450 nm).
- Isosbestic Point: Verify the presence of a sharp isosbestic point (indicating a clean two-state equilibrium).^[1]
- Fitting: Use the Henderson-Hasselbalch equation at
of the anion to solve for

.^[1]

Experimental Workflow Diagram

This diagram outlines the decision logic and process flow for determining the pKa of lipophilic ligands.



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Caption: Decision tree for selecting the appropriate pKa determination method based on ligand solubility.

Applications & Implications

Metal Extraction (Hydrometallurgy)

In solvent extraction processes (e.g., copper or nickel recovery), the

determines the pH isotherm for metal uptake.^[1]

- Low

(High Acidity): Allows extraction at lower pH values, reducing base consumption.^[1]

- 5-Butyl Effect: The butyl group increases lipophilicity, preventing the ligand from leaching into the aqueous phase, while the

of ~8.4 ensures efficient deprotonation at mild alkaline pH (pH 9-10).^[1]

Schiff Base Synthesis

When condensing with amines to form Schiff bases (imines), the acidity of the phenol affects the stability of the intermediate.^[1] The strong IMHB in **5-butyl-2-hydroxybenzaldehyde** often requires catalysis (acid or heat) to disrupt the hydrogen bond and facilitate nucleophilic attack by the amine.^[1]

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